

Personal protective equipment for handling 1-Bromo-1-methylcyclopropane

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Compound of Interest

Compound Name: 1-Bromo-1-methylcyclopropane

Cat. No.: B1340669

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Essential Safety and Handling Guide for 1-Bromo-1-methylcyclopropane

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1-Bromo-1-methylcyclopropane** (CAS No. 50915-27-0). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risk.

Chemical Hazard and Information

1-Bromo-1-methylcyclopropane is a colorless, flammable liquid with a distinctive odor.^[1] It is recognized as a hazardous substance with the following primary classifications^{[2][3]}:

- Flammable Liquid: Highly flammable liquid and vapor (H225).^{[2][3][4]}
- Skin Irritant: Causes skin irritation (H315).^{[1][2][3][4]}
- Eye Irritant: Causes serious eye irritation (H319).^{[2][3][4]}
- Respiratory Irritant: May cause respiratory irritation (H335).^{[2][3][4]}

Property	Value
CAS Number	50915-27-0
Molecular Formula	C ₄ H ₇ Br
Molecular Weight	135.00 g/mol
Appearance	Colorless liquid
Odor	Distinctive odor
Solubility	Limited solubility in water

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against exposure. The following table summarizes the required PPE for handling **1-Bromo-1-methylcyclopropane**.

PPE Category	Specification
Hand Protection	Wear heavy-duty nitrile gloves.[2] Butyl rubber gloves are not recommended for use with halogenated solvents.[5] Always inspect gloves for signs of degradation or puncture before use.
Eye and Face Protection	Wear chemical safety goggles that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield may be required for larger quantities or when there is a splash hazard.
Skin and Body Protection	Wear a flame-retardant lab coat, long pants, and closed-toe shoes. For operations with a higher risk of splashing, consider a chemically resistant apron or suit.
Respiratory Protection	All handling of 1-Bromo-1-methylcyclopropane should be conducted in a certified chemical fume hood to avoid inhalation of vapors. If a fume hood is not available or in the case of a large spill, a full-face respirator with an appropriate organic vapor cartridge may be necessary.

Handling and Storage

Proper handling and storage procedures are crucial to prevent accidents and maintain the chemical's stability.

Handling:

- Always handle **1-Bromo-1-methylcyclopropane** within a well-ventilated area, preferably a chemical fume hood.
- Use non-sparking tools and equipment to prevent ignition of flammable vapors.
- Ground and bond containers when transferring the material to prevent static discharge.

- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in areas where the chemical is handled.

Storage:

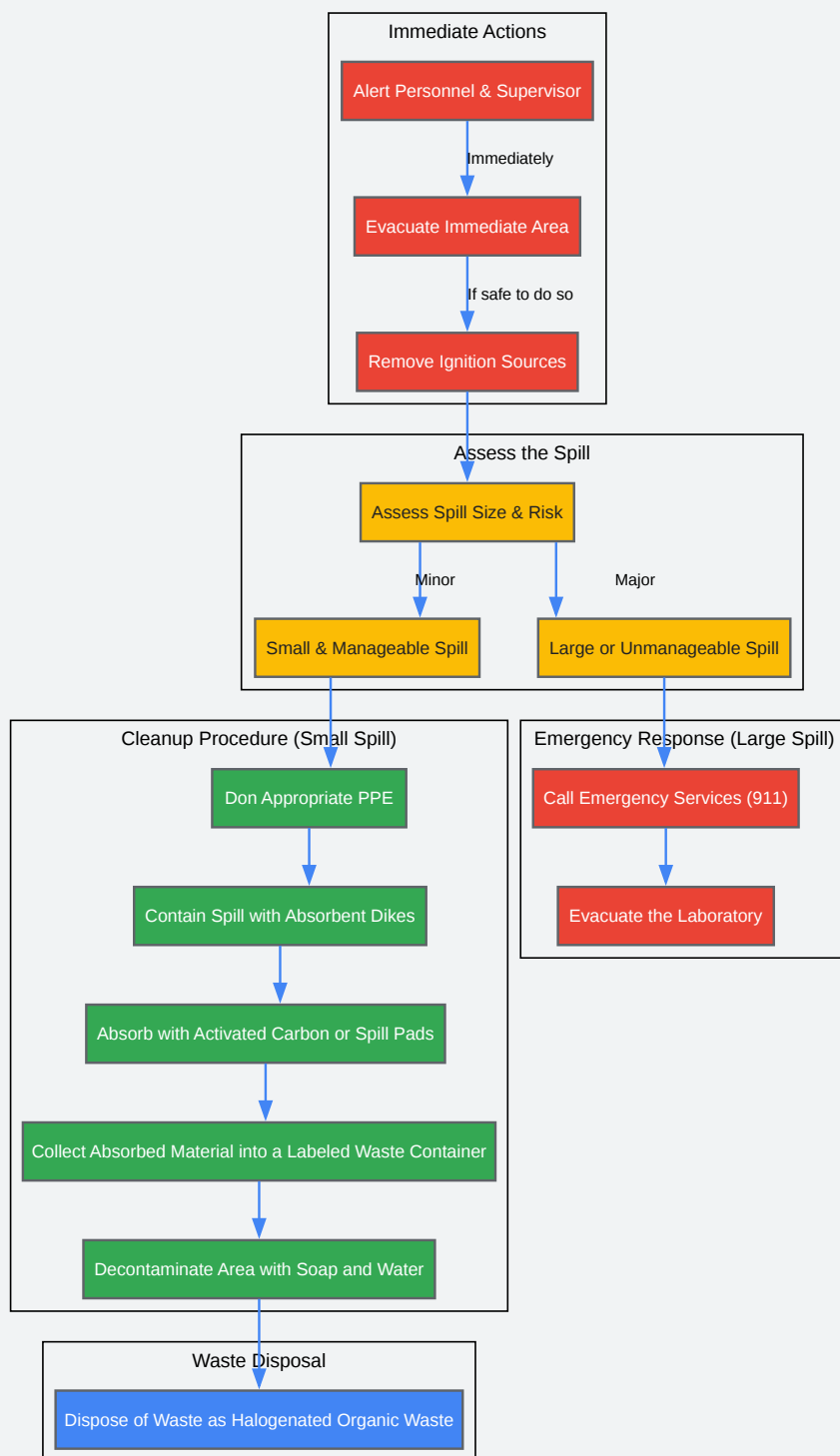
- Store in a cool, dry, and well-ventilated area away from direct sunlight and heat sources.[\[6\]](#)
- Keep containers tightly closed to prevent the escape of vapors.
- Store in a designated flammable liquids cabinet.[\[6\]](#)
- Segregate from incompatible materials.

Incompatible Materials
Strong oxidizing agents
Strong bases
Alkalies
Reducing agents
Combustible materials
Certain metals (e.g., aluminum)

Spill Management Protocol

In the event of a spill, a prompt and coordinated response is essential to mitigate hazards. The following workflow outlines the necessary steps for managing a spill of **1-Bromo-1-methylcyclopropane**.

Workflow for 1-Bromo-1-methylcyclopropane Spill Response

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Caption: Logical workflow for responding to a **1-Bromo-1-methylcyclopropane** spill.

Detailed Spill Cleanup Steps:

- **Evacuate and Secure:** Immediately alert others in the vicinity and evacuate the area. Remove all sources of ignition.[\[7\]](#)
- **Ventilate:** Ensure the area is well-ventilated, using fume hoods to draw vapors away from the spill.[\[8\]](#)
- **Containment:** For a small spill, create a dike around the spill using an unreactive absorbent material like spill pads or socks to prevent it from spreading.[\[9\]](#)
- **Absorption:** Cover the spill with an absorbent material. Activated carbon is recommended for flammable liquids.[\[7\]](#)
- **Collection:** Carefully collect the absorbed material using non-sparking tools and place it into a clearly labeled, sealable container for hazardous waste.[\[10\]](#)
- **Decontamination:** Clean the spill area with soap and water.[\[9\]](#)
- **Disposal:** The sealed container with the absorbed material must be disposed of as halogenated organic waste.

First Aid Measures

In case of exposure, immediate action is crucial.

Exposure Route	First Aid Procedure
Inhalation	Move the affected person to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Disposal Plan

Proper disposal of **1-Bromo-1-methylcyclopropane** and associated waste is imperative to prevent environmental contamination and comply with regulations.

Waste Categorization and Collection:

- Halogenated Organic Waste: All liquid waste containing **1-Bromo-1-methylcyclopropane** must be collected in a dedicated, properly labeled container for halogenated organic waste. [\[6\]](#)[\[10\]](#) Do not mix with non-halogenated waste.[\[6\]](#)[\[11\]](#)
- Contaminated Solids: All materials used for spill cleanup (absorbent pads, activated carbon), as well as contaminated gloves and other disposable lab supplies, must be collected in a separate, labeled container for solid hazardous waste.[\[6\]](#)

Disposal Procedure:

- Ensure all waste containers are tightly sealed and clearly labeled with "Hazardous Waste," the chemical name ("**1-Bromo-1-methylcyclopropane**"), and the associated hazards (Flammable, Irritant).
- Store waste containers in a cool, dry, and well-ventilated area, away from incompatible materials.
- Arrange for the disposal of the hazardous waste through a licensed and certified waste disposal company. Follow all local, state, and federal regulations for the disposal of hazardous materials. Incineration at a licensed hazardous waste facility is a common disposal method for brominated organic compounds.^[12]

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